

Safeguarding Your Research: A Comprehensive Guide to Handling IR 754 Carboxylic Acid

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Compound of Interest

Compound Name: **IR 754 Carboxylic Acid**

Cat. No.: **B15551793**

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the handling and disposal of **IR 754 Carboxylic Acid** (CAS No. 2311980-68-2). Adherence to these procedures is critical to ensure a safe laboratory environment and the integrity of your research.

Immediate Safety and Hazard Information

IR 754 Carboxylic Acid is a near-infrared (NIR) cyanine dye that requires careful handling. According to the Safety Data Sheet (SDS), this compound is classified as a skin and eye irritant.[\[1\]](#)[\[2\]](#)

Hazard Identification and Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. [1] [2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation. [1] [2]

Signal Word: Warning[\[1\]](#)[\[2\]](#)

Operational Plan: From Receipt to Disposal

This step-by-step guide outlines the procedures for the safe handling of **IR 754 Carboxylic Acid** in a laboratory setting.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store the compound at 4°C in a tightly sealed container, protected from moisture and light.[\[3\]](#)
- Labeling: Ensure all containers are clearly labeled with the compound name, CAS number, concentration, date of receipt, and relevant hazard warnings.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **IR 754 Carboxylic Acid** in both solid and solution forms.

Protection Type	Minimum Requirement	Rationale
Eye and Face Protection	ANSI Z87-compliant safety glasses with side shields or chemical splash goggles. ^[4] A face shield should be worn over goggles when there is a significant splash hazard.	Protects against eye irritation from dust particles or splashes of the solution. ^[1]
Hand Protection	Disposable nitrile gloves are the minimum requirement. ^[4] Consider double-gloving for added protection. Gloves must be inspected before use and changed immediately upon contamination.	Prevents skin contact and irritation. ^{[1][5]}
Body Protection	A laboratory coat is the minimum requirement. ^[6] Consider a chemically resistant apron for procedures with a higher risk of splashing.	Protects skin and personal clothing from contamination.
Respiratory Protection	All handling of the solid form and preparation of solutions should be conducted in a certified chemical fume hood to minimize inhalation of dust or aerosols. ^[7]	Prevents respiratory tract irritation.

Handling and Experimental Procedures

- Designated Area: All work with **IR 754 Carboxylic Acid** should be performed in a designated area, preferably within a chemical fume hood.^[7]
- Weighing: When weighing the solid form, do so in a fume hood to avoid the generation and inhalation of dust particles.^[7]

- Reconstitution: When preparing solutions, add the solvent slowly to the dye to prevent splashing.[\[7\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[1\]](#)[\[2\]](#)

Spill and Emergency Procedures

- Spill Cleanup: In case of a spill, avoid breathing dust or vapors.[\[5\]](#) Use appropriate PPE and absorb liquid spills with an inert material (e.g., diatomite, universal binders).[\[1\]](#)
Decontaminate the spill area and equipment by scrubbing with alcohol.[\[1\]](#) Collect all cleanup materials in a sealed container for hazardous waste disposal.
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, removing contact lenses if present and easy to do.[\[1\]](#)[\[5\]](#) Seek prompt medical attention.
- Skin Contact: Wash the affected area thoroughly with plenty of soap and water.[\[1\]](#)[\[2\]](#)
Remove contaminated clothing and wash it before reuse.[\[1\]](#)[\[2\]](#) If skin irritation occurs, seek medical advice.[\[2\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and call a physician or Poison Control Center immediately.[\[1\]](#)[\[5\]](#)

Disposal Plan

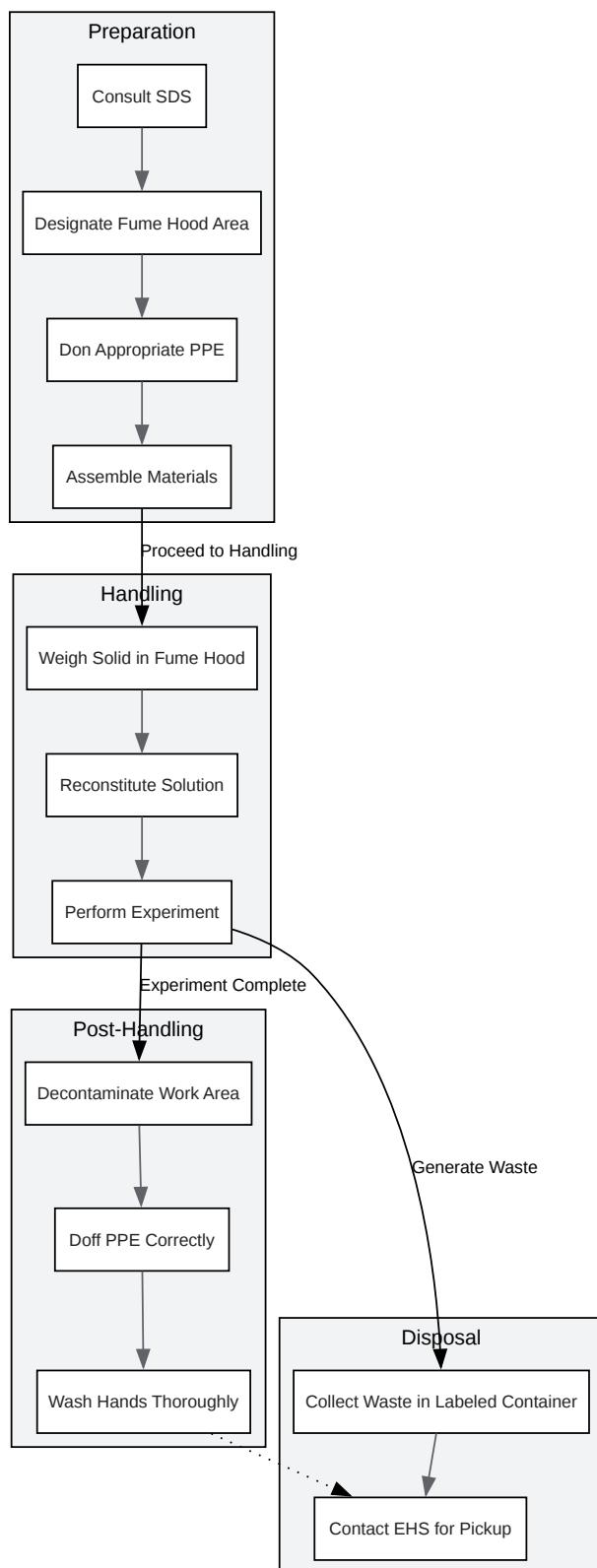
All waste contaminated with **IR 754 Carboxylic Acid** is considered hazardous waste and must be disposed of in accordance with institutional, local, state, and federal regulations.

- Waste Segregation: Do not mix cyanine dye waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.[\[7\]](#)
- Containerization: Collect all solid and liquid waste in designated, sealed, and clearly labeled hazardous waste containers.[\[7\]](#)

- Contaminated Materials: This includes used gloves, pipette tips, bench paper, and any other disposable materials that have come into contact with the dye. These items must be placed in a designated hazardous waste container.[\[7\]](#)
- Empty Containers: The first rinse of an "empty" container must be collected and disposed of as hazardous waste.[\[7\]](#)
- Pickup: Contact your institution's EHS office to arrange for the pickup and disposal of hazardous waste.[\[7\]](#)

Experimental Workflow Visualization

The following diagram illustrates the key steps for the safe handling of **IR 754 Carboxylic Acid**, from initial preparation to final disposal.

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Caption: Workflow for the safe handling of **IR 754 Carboxylic Acid**.

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